

Application Notes and Protocols for Visikol® HISTO™ in Fluorescence Microscopy

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Compound of Interest

Compound Name: *Visclair*
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Introduction to Visikol® HISTO™ Tissue Clearing

Visikol® HISTO™ is a solvent-based clearing technique designed to render biological tissues transparent, enabling high-resolution, three-dimensional (3D) imaging using fluorescence microscopy.[1] This technology is particularly advantageous for researchers in neuroscience, oncology, and developmental biology who require deep-tissue visualization of cellular structures and protein expression. The core principle of Visikol® HISTO™ is to homogenize the refractive indices of cellular components, thereby reducing light scattering and allowing for deeper light penetration.[2] Unlike some other clearing methods, Visikol® HISTO™ does not rely on the removal of lipids, which preserves the tissue's structural integrity and makes the clearing process reversible.[3] This unique feature allows for downstream 2D histological analysis, such as H&E staining, on the same tissue sample that has been imaged in 3D.[4]

The Visikol® HISTO™ product line includes several reagents tailored for different applications:

- Visikol® HISTO-1™ and HISTO-2™: A two-step process for clearing whole tissues and thick tissue sections (>500 μm).[1]

- Visikol® HISTO-M™: A single-reagent solution optimized for clearing 3D cell culture models like spheroids and organoids.[5]

Mechanism of Action

The opacity of biological tissues arises from the scattering of light at the interfaces of components with mismatched refractive indices (RIs), primarily between lipids, proteins, and the aqueous cytoplasm.[2] Visikol® HISTO™ reagents are amphipathic, allowing them to penetrate tissues and replace the interstitial and intracellular water.[6] This process elevates the refractive index of the aqueous components to match that of the lipids and proteins, creating an optically transparent medium.

Quantitative Data

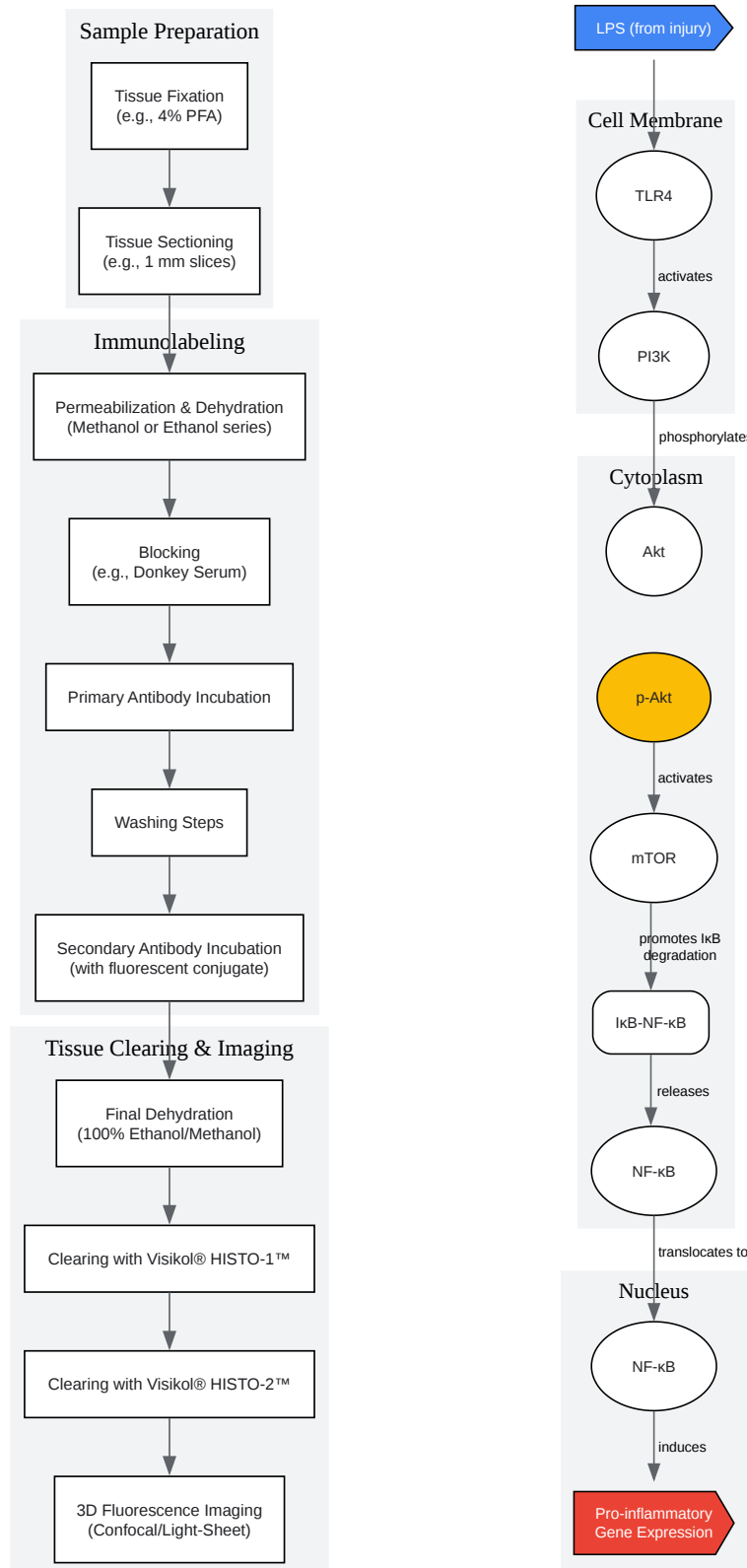
The refractive indices of the Visikol® HISTO™ reagents are critical for achieving optimal tissue transparency. Below is a summary of their key optical properties.

Reagent	Refractive Index (RI)	Primary Application
Visikol® HISTO-1™	1.50[1]	Initial clearing step for whole tissues and thick sections. Can be used alone for tissues <500 µm.[1]
Visikol® HISTO-2™	1.53[6]	Final clearing and imaging medium for whole tissues and thick sections.
Visikol® HISTO-M™	1.48[6]	Clearing and imaging of 3D cell culture models.

Experimental Protocols

General Workflow for Tissue Clearing and Immunofluorescence

The following diagram illustrates the general workflow for preparing, labeling, and clearing biological tissues for 3D fluorescence microscopy using the Visikol® HISTO™ technique.



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- 5. Visikol® HISTO-1™ | Visikol [visikol.com]
- 6. Microglia-induced neuroinflammation in hippocampal neurogenesis following traumatic brain injury - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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